

(S)-Prunasin Tetraacetate: Molecular Weight Elucidation, Structural Dynamics, and Analytical Methodologies

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Compound of Interest

Compound Name: (S)-Prunasin Tetraacetate

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Executive Summary

(S)-Prunasin Tetraacetate is a synthetically protected derivative of the naturally occurring cyanogenic glycoside sambunigrin (the S-epimer of prunasin). With a highly specific molecular weight of 463.43 g/mol, this compound serves as a critical reference standard in phytochemistry, toxicology, and drug development[1]. This whitepaper provides an authoritative analysis of its physicochemical properties, the biological causality of its parent compound, and the self-validating analytical protocols required to confirm its molecular weight and structural integrity.

Physicochemical Profiling & Molecular Weight Derivation

The precise molecular weight of a compound dictates its chromatographic behavior, ionization efficiency, and interaction with biological targets. **(S)-Prunasin Tetraacetate** is characterized by the addition of four acetate protecting groups to the glucose moiety of the aglycone mandelonitrile[2].

While the (R)-epimer is strictly known as prunasin, the (S)-epimer is traditionally named sambunigrin[3]. However, in commercial and synthetic nomenclature, it is frequently designated as (S)-Prunasin[2].

Quantitative Physicochemical Data

Property	Value
Compound Name	(S)-Prunasin Tetraacetate
Common Synonyms	Sambunigrin tetraacetate; (2S)-mandelonitrile- β -D-glucoside tetraacetate
CAS Number	60981-44-4[1]
Molecular Formula	C ₂₂ H ₂₅ NO ₁₀ [4]
Average Molecular Weight	463.43 g/mol [1]
Monoisotopic Exact Mass	463.1478 Da[4]
Stereochemistry	(S)-configuration at the benzylic carbon

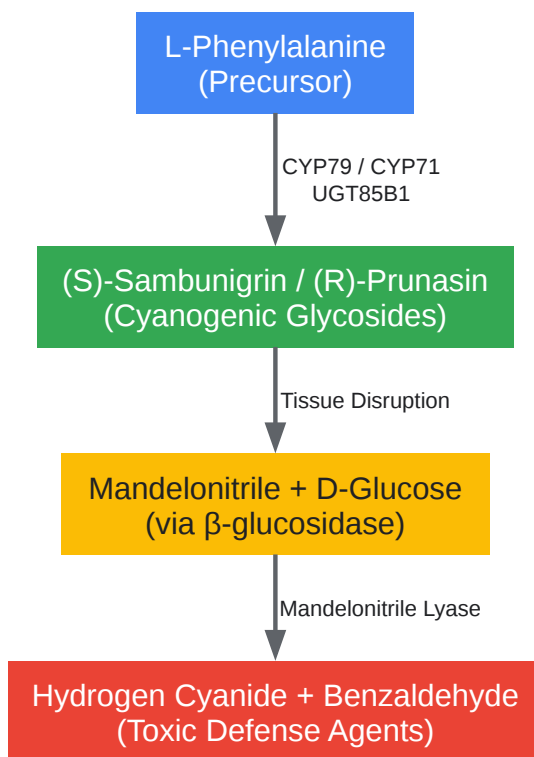
The molecular weight (463.43 g/mol) is derived directly from the empirical formula. The tetraacetate derivatization significantly increases the molecule's lipophilicity compared to its native, highly polar glycoside counterpart. This modification is not merely structural; it is a deliberate synthetic choice to prevent spontaneous hydrolysis and to facilitate normal-phase chromatographic purification[5].

Biological Context: Cyanogenesis and Epimerization

In nature, cyanogenic glycosides act as a binary chemical defense system in plants, particularly within the *Prunus* genus (almonds, cherries, apricots)[6]. The parent compound, prunasin, and its epimer, sambunigrin, are sequestered in the plant cell vacuole, spatially separated from catabolic enzymes[3].

Mechanistic Causality: Upon tissue disruption (e.g., via herbivory), the spatial separation is breached. The enzyme β -glucosidase cleaves the glycosidic bond, releasing the aglycone

mandelonitrile. Subsequently, mandelonitrile lyase catalyzes the dissociation of mandelonitrile into benzaldehyde and highly toxic hydrogen cyanide (HCN)[7].



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Cyanogenic glycoside biosynthesis and degradation pathway in Prunus species.

The Role of Acetylation in Chemical Synthesis

Isolating pure (S)-Prunasin from natural matrices is plagued by low yields and rapid enzymatic degradation[8]. Consequently, researchers rely on chemical synthesis. Acetylation of the glucose hydroxyl groups serves two critical functions:

- **Steric and Electronic Protection:** The bulky, electron-withdrawing acetate groups prevent unwanted side reactions during the glycosylation of the mandelonitrile stereocenter[5].
- **Stereochemical Control:** The tetraacetate moiety aids in the stereoselective synthesis of the β-glycosidic linkage, ensuring the correct configuration of the final product.

Analytical Protocol: Molecular Weight Determination via HRMS

To empirically validate the 463.43 g/mol molecular weight of **(S)-Prunasin Tetraacetate**, High-Resolution Mass Spectrometry (HRMS) coupled with Ultra-High-Performance Liquid Chromatography (UHPLC) is the gold standard.

Protocol: UHPLC-ESI-Q-TOF MS Analysis

Objective: Confirm the exact mass (463.1478 Da) and isotopic fidelity of the sample.

Causality in Experimental Design: Electrospray Ionization (ESI) is selected as a "soft" ionization technique to prevent the in-source fragmentation of the labile glycosidic bond and the loss of the acetate groups. Positive ion mode (ESI+) is utilized because the abundant oxygen atoms in the tetraacetate structure readily coordinate with sodium ions in the mobile phase, producing a highly stable $[M+Na]^+$ adduct.

Step-by-Step Methodology:

- Sample Preparation: Dissolve 1.0 mg of **(S)-Prunasin Tetraacetate** in 1.0 mL of LC-MS grade Methanol to create a 1 mg/mL stock. Dilute to 10 µg/mL using a 50:50 mixture of Water:Acetonitrile (containing 0.1% Formic Acid).
- Chromatographic Separation: Inject 2 µL onto a C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.7 µm particle size).
 - Mobile Phase A: Water + 0.1% Formic Acid.
 - Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
 - Gradient: 10% B to 90% B over 10 minutes. The high lipophilicity of the tetraacetate groups ensures strong retention on the C18 stationary phase.
- Ionization Parameters: Set capillary voltage at 3.5 kV and desolvation temperature at 350°C.
- Data Acquisition: Scan range m/z 100 to 1000.

Self-Validating System Checkpoint: A protocol is only as robust as its internal validation. To definitively confirm the molecular weight, the analyst must not only locate the primary adduct but also verify the isotopic distribution:

- Primary Confirmation: Locate the sodium adduct $[M+Na]^+$ at m/z 486.1376.
- Secondary Confirmation: Identify the potassium adduct $[M+K]^+$ at m/z 502.1115.
- Isotopic Validation: Ensure the $M+1$ peak (due to ^{13}C natural abundance) is approximately 24.2% the intensity of the monoisotopic peak, directly correlating to the 22 carbon atoms in the $C_{22}H_{25}NO_{10}$ formula. A mass error of < 5 ppm confirms the structural identity.



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High-Resolution Mass Spectrometry (HRMS) workflow for molecular weight confirmation.

Conclusion

The molecular weight of **(S)-Prunasin Tetraacetate** (463.43 g/mol) is a fundamental parameter that dictates its analytical handling and synthetic utility. By understanding the causality behind its chemical protection (acetylation) and employing self-validating mass spectrometry protocols, researchers can effectively utilize this compound as a cornerstone for investigating cyanogenic pathways and developing novel therapeutics.

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